

Personal protective equipment for handling (3E,5Z)-Octadien-2-one-13C2

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Compound of Interest

Compound Name: (3E,5Z)-Octadien-2-one-13C2

Cat. No.: B12366305

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Essential Safety and Handling Guide for (3E,5Z)-Octadien-2-one-13C2

This guide provides crucial safety and logistical information for the handling and disposal of **(3E,5Z)-Octadien-2-one-13C2**, tailored for researchers, scientists, and professionals in drug development. The following procedures are designed to ensure a safe laboratory environment. Isotopic labeling with ¹³C is not expected to alter the chemical properties significantly; therefore, the safety precautions for the unlabeled parent compound are applicable.

Physical and Chemical Properties

A summary of the known physical and chemical properties for isomers of Octadien-2-one is presented below. This data is essential for safe handling and storage.

Property	Value	Source
Appearance	Colorless to pale yellow clear liquid (est)	[1]
Specific Gravity	0.88000 to 0.89000 @ 20.00 °C	[2]
Flash Point	146.00 °F / 63.33 °C (TCC)	[2]
Boiling Point	194.00 to 195.00 °C @ 760.00 mm Hg (est)	[1]
Molecular Weight	124.18 g/mol	[3]

Hazard Identification and Personal Protective Equipment (PPE)

(3E,5Z)-Octadien-2-one is classified with the following hazards:

- H315: Causes skin irritation.[\[3\]](#)[\[4\]](#)
- H317: May cause an allergic skin reaction.[\[3\]](#)[\[4\]](#)

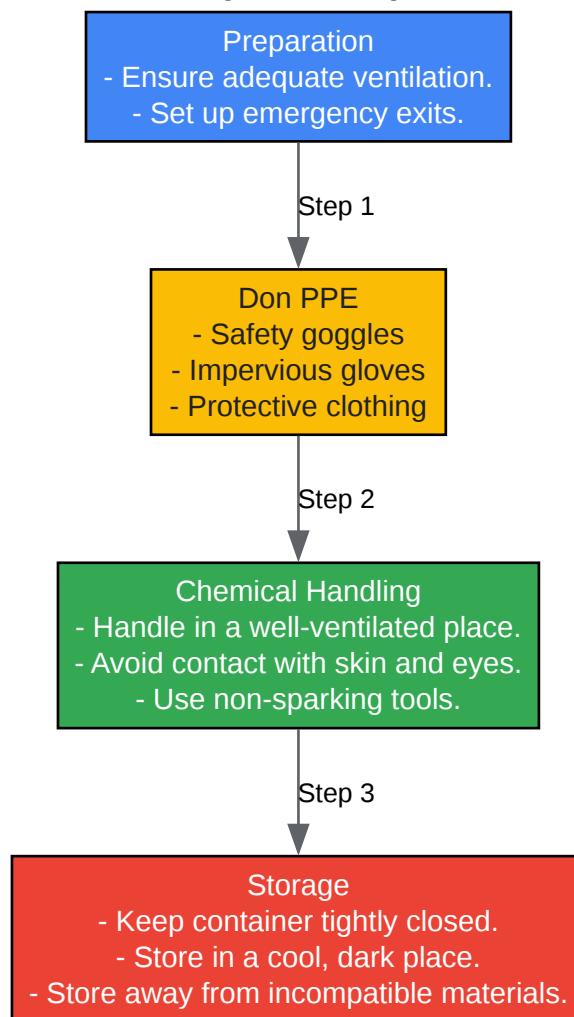
To mitigate these risks, the following personal protective equipment is mandatory when handling this substance.

PPE Category	Specific Requirements	Citation
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[4]
Hand Protection	Chemical impermeable gloves. Handle with gloves that have been inspected prior to use.	[4]
Skin and Body	Wear fire/flame resistant and impervious clothing.	[4]
Respiratory	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.	[4]

Safe Handling and Storage Workflow

The following diagram outlines the essential steps for the safe handling and storage of **(3E,5Z)-Octadien-2-one-13C2**.

Safe Handling and Storage Workflow

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Workflow for safe handling and storage.

Step-by-Step Handling and Emergency Procedures

Handling:

- Ventilation: Always handle in a well-ventilated area.[\[4\]](#)
- Personal Protective Equipment: Wear suitable protective clothing, gloves, and eye/face protection.[\[2\]\[4\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[4\]](#)

- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]

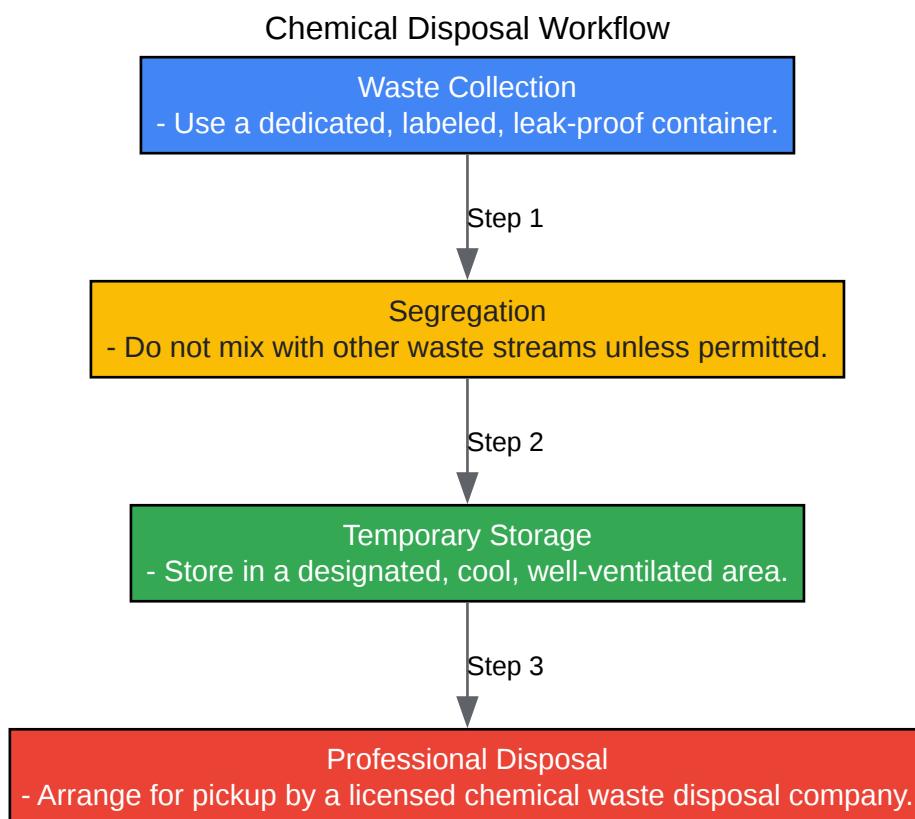
First Aid Measures:

- After skin contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[4]
- After eye contact: Rinse with pure water for at least 15 minutes and consult a doctor.[4]
- After ingestion: Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately.[4]

Disposal Plan

Proper disposal is critical to ensure laboratory and environmental safety. Do not allow the chemical to enter drains or be disposed of with regular trash.[4][5]

Disposal Workflow:



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Step-by-step chemical disposal process.

Disposal Protocol:

- Collection: Collect waste in a suitable, closed container.[\[4\]](#)
- Disposal Method: The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[\[4\]](#)
- Packaging: Containers can be triple rinsed and offered for recycling or reconditioning. Alternatively, puncture the packaging to make it unusable and dispose of it in a sanitary landfill.[\[4\]](#)

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